

# Essential Safety and Handling Protocols for BIBN 140 (Olcegepant)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bibn 140

Cat. No.: B1666968

[Get Quote](#)

This guide provides crucial safety and logistical information for laboratory professionals handling **BIBN 140**, also known as Olcegepant or BIBN 4096 BS. Adherence to these procedures is vital for ensuring a safe laboratory environment and proper experimental conduct.

## Chemical Identification:

Identifier	Value
Common Name	Olcegepant
Synonyms	BIBN 140, BIBN 4096, BIBN 4096 BS
IUPAC Name	1-[3,5-Dibromo-N-[[4-(1,4-dihydro-2-oxo-3(2H)-quinazolinyl)-1-piperidinyl]carbonyl]-D-tyrosyl-L-lysyl]-4-(4-pyridinyl)-piperazine
Molecular Formula	C38H47Br2N9O5
Molecular Weight	869.65 g/mol
CAS Number	204697-65-4

## Hazard Assessment and Personal Protective Equipment (PPE)

While **BIBN 140** does not meet the classification criteria for a hazardous substance according to EC Directives 67/548/EEC, 1999/45/EC, or 1272/2008, prudent laboratory practices necessitate the use of appropriate personal protective equipment to minimize exposure.<sup>[1]</sup>

Recommended Personal Protective Equipment:

- Eye Protection: Use appropriate safety glasses.<sup>[1]</sup>
- Hand Protection: Wear suitable chemical-resistant gloves that comply with standard BS EN 374:2003. Always inspect gloves before use and wash hands thoroughly after handling.<sup>[1]</sup>
- Body Protection: A standard lab coat or appropriate protective clothing should be worn.
- Respiratory Protection: If there is a risk of aerosol formation, a suitable respirator may be necessary.<sup>[1]</sup> All handling of the substance should ideally occur within a chemical fume hood with an independent air supply.<sup>[1]</sup>

## Safe Handling and Storage

Handling:

- Avoid inhalation, as well as contact with eyes, skin, and clothing.
- Prevent the formation of dust and aerosols.
- Ensure the work area is well-ventilated, preferably within a laboratory fume hood.
- Keep the substance away from heat and sources of ignition.
- Avoid prolonged or repeated exposure.

Storage:

- Store in a tightly closed container.
- Follow recommended storage conditions, which are typically stable under normal transport or storage protocols.

- Protect from heat and moisture.

## First Aid and Emergency Procedures

In the event of exposure, follow these first aid measures and seek medical advice.

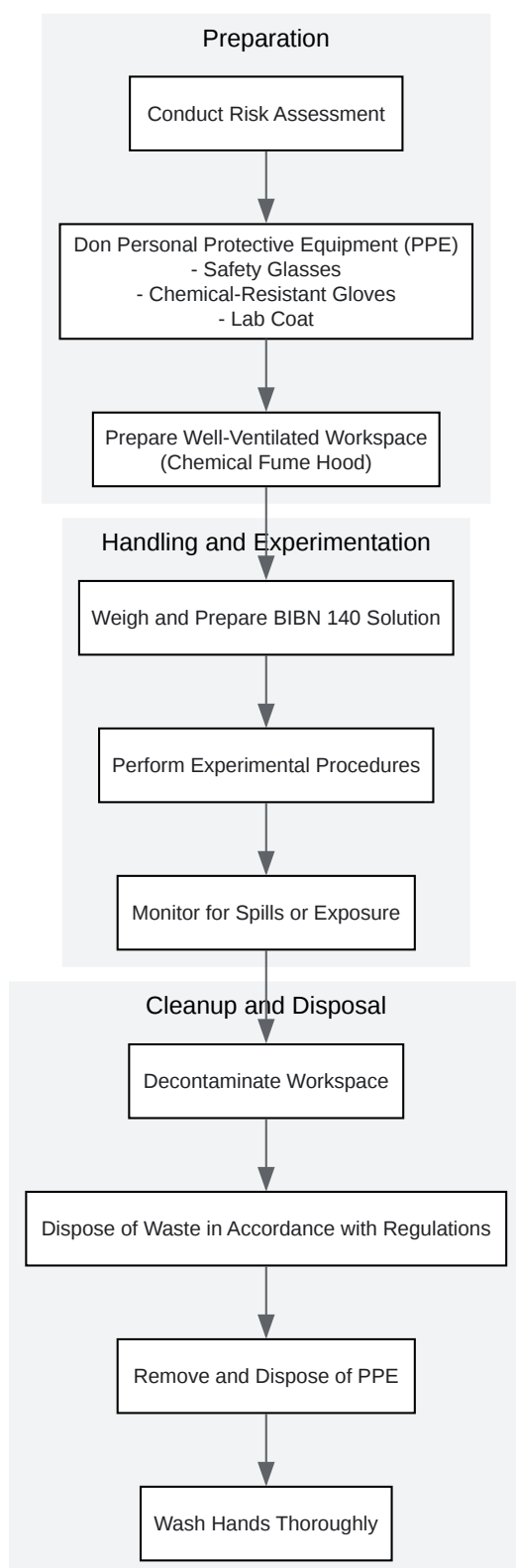
Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air and monitor their breathing. If breathing is difficult, administer oxygen. If breathing ceases, provide artificial respiration and consult a doctor.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove and wash contaminated clothing before reuse. Consult a doctor.
Eye Contact	Flush the eyes with copious amounts of water for at least 15 minutes. Consult a doctor.
Ingestion	Rinse the mouth with water. Do not induce vomiting unless instructed to do so by medical personnel. Never give anything by mouth to an unconscious person. Consult a doctor.

**Spill Management:** In case of a spill, cover the material with a suitable absorbent, then sweep it up and place it in an appropriate container for disposal.

## Disposal Plan

All waste material, including the substance itself and any contaminated items, should be disposed of in accordance with local, state, and federal regulations.

## Experimental Workflow for Handling BIBN 140



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. documents.tocris.com [documents.tocris.com]
- To cite this document: BenchChem. [Essential Safety and Handling Protocols for BIBN 140 (Olcegepant)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666968#personal-protective-equipment-for-handling-bibn-140]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)